

Fmoc-Ala-OH-13C3 chemical properties

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Compound of Interest

Compound Name: Fmoc-Ala-OH-13C3

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An In-depth Technical Guide to **Fmoc-Ala-OH-13C3**

Introduction

N-(9-Fluorenylmethoxycarbonyl)-L-alanine-13C3 (**Fmoc-Ala-OH-13C3**) is a stable isotope-labeled derivative of the amino acid alanine.^[1] The incorporation of three carbon-13 isotopes into the alanine backbone makes it a valuable tool in various research and development applications, particularly in proteomics, metabolic flux analysis, and as a tracer in drug development.^{[1][2]} Its primary application is as a building block in solid-phase peptide synthesis (SPPS), where the Fmoc protecting group allows for controlled, sequential addition of amino acids to a growing peptide chain.^{[3][4]} This guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **Fmoc-Ala-OH-13C3**.

Chemical and Physical Properties

The key chemical and physical properties of **Fmoc-Ala-OH-13C3** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value
Molecular Formula	C ₁₅ ¹³ C ₃ H ₁₇ NO ₄ [1]
Molecular Weight	314.31 g/mol [1][3][5]
CAS Number	765259-05-0[1]
Appearance	White to off-white solid powder[1]
Purity	Assay: ≥98.5% to 99% (CP)[1][3][5]
Isotopic Purity	99 atom % ¹³ C[3][5]
Melting Point	147-153 °C[3][5]
Optical Activity	[α] _{20/D} -18°, c = 1 in DMF[3][5]
Solubility	Soluble in DMSO and DMF.[6][7]
Storage Conditions	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month. [1]

Experimental Protocols

Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Ala-OH-13C3 is extensively used in Fmoc-based solid-phase peptide synthesis. The following is a generalized protocol for the incorporation of **Fmoc-Ala-OH-13C3** into a peptide sequence on a solid support resin (e.g., 2-chlorotrityl chloride resin).[8]

Materials:

- **Fmoc-Ala-OH-13C3**
- 2-chlorotrityl chloride (2-CTC) resin[8]
- N,N'-Diisopropylcarbodiimide (DIC)
- Ethyl cyanohydroxyiminoacetate (Oxyma Pure)

- N,N-Dimethylformamide (DMF)
- Piperidine solution (20% in DMF)
- Dichloromethane (DCM)[8]
- N,N-Diisopropylethylamine (DIEA)[8]

Procedure:

- Resin Swelling: Swell the 2-CTC resin in DMF for 30 minutes.
- **Fmoc-Ala-OH-13C3** Loading:
 - Dissolve **Fmoc-Ala-OH-13C3** (2 eq) and DIEA (4 eq) in DCM.
 - Add the solution to the swollen resin and agitate for 2 hours.
 - Wash the resin with DMF and DCM and dry under vacuum.
- Fmoc Deprotection:
 - Treat the resin with 20% piperidine in DMF for 5-10 minutes to remove the Fmoc group.
 - Wash the resin thoroughly with DMF.
- Coupling of the Next Amino Acid:
 - In a separate vessel, pre-activate the next Fmoc-protected amino acid (3 eq) with DIC (3 eq) and Oxyma Pure (3 eq) in DMF for 15 minutes.
 - Add the activated amino acid solution to the resin and agitate for 1-2 hours.
 - Wash the resin with DMF.
- Cycle Repetition: Repeat the deprotection and coupling steps for each subsequent amino acid in the desired peptide sequence.

- **Cleavage and Deprotection:** Once the synthesis is complete, cleave the peptide from the resin and remove side-chain protecting groups using a cleavage cocktail (e.g., trifluoroacetic acid-based).

NMR Spectroscopy

The ^{13}C labeling of **Fmoc-Ala-OH- $^{13}\text{C}3$** makes it suitable for bio-NMR studies.[3][5] NMR can be used to confirm the incorporation and study the structure and dynamics of the resulting peptide.

Sample Preparation:

- Synthesize the peptide containing the $^{13}\text{C}_3$ -Alanine residue using the SPPS protocol.
- Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Lyophilize the purified peptide to a powder.
- Dissolve the peptide in a suitable NMR buffer (e.g., phosphate buffer in $\text{H}_2\text{O}/\text{D}_2\text{O}$).

Data Acquisition:

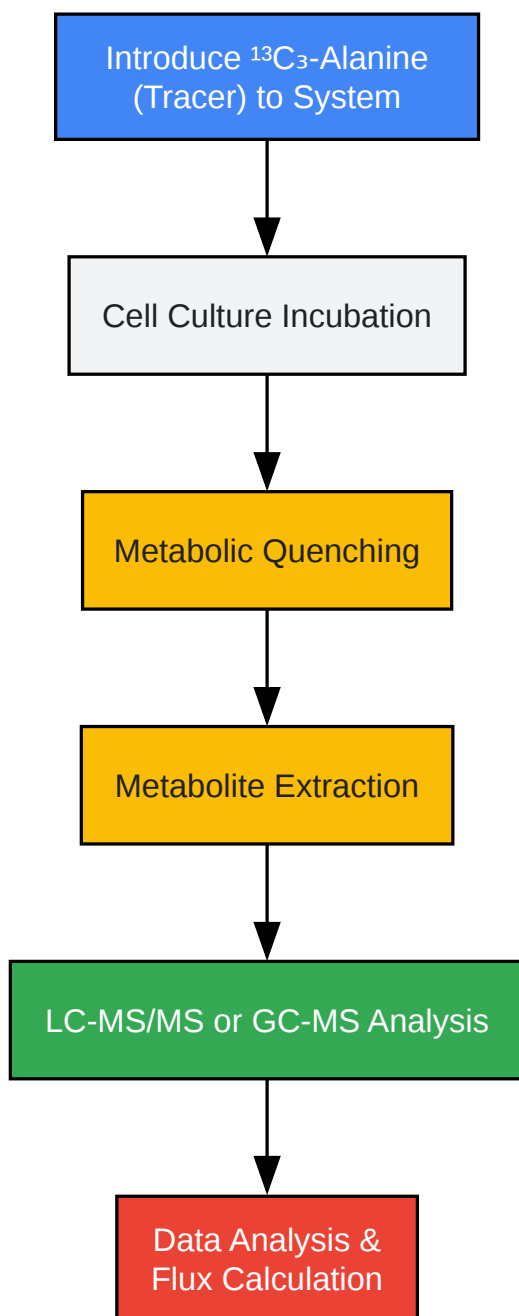
- Acquire one-dimensional ^{13}C and two-dimensional heteronuclear correlation spectra (e.g., ^1H - ^{13}C HSQC) on a high-field NMR spectrometer. The ^{13}C signals from the labeled alanine will be significantly enhanced, aiding in resonance assignment and structural analysis.

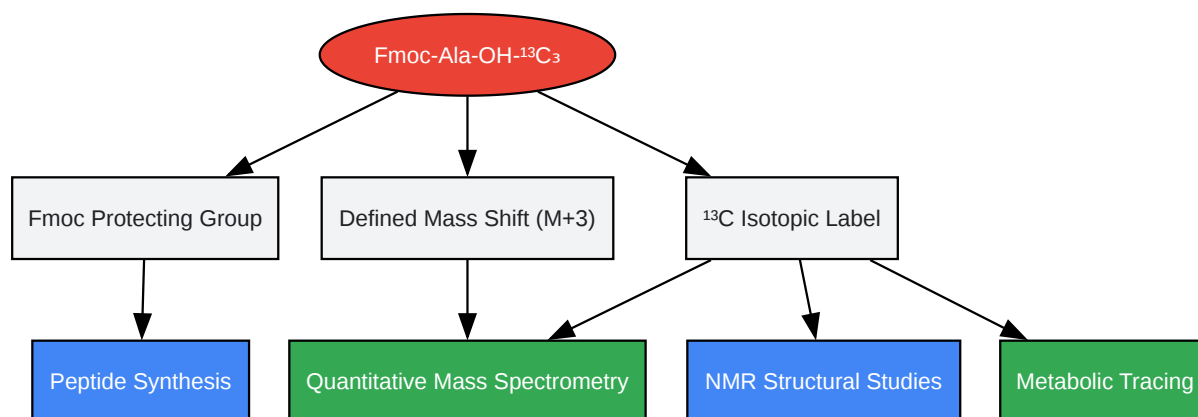
Applications and Workflows

The unique properties of **Fmoc-Ala-OH- $^{13}\text{C}3$** lend it to several advanced applications in scientific research.

Peptide Synthesis and Structural Biology

The primary application of **Fmoc-Ala-OH- $^{13}\text{C}3$** is in the synthesis of isotopically labeled peptides.[3] These peptides are invaluable for NMR-based structural studies, allowing for the unambiguous assignment of signals corresponding to the labeled alanine residue.





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